

Paracetamol sulfate potassium salt spectroscopic data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Paracetamol sulfate potassium salt
CAS No.:	32113-41-0
Cat. No.:	B193625

[Get Quote](#)

An In-depth Technical Guide to the Spectroscopic Data of **Paracetamol Sulfate Potassium Salt**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the spectroscopic properties of **paracetamol sulfate potassium salt** (PPS), a major phase II metabolite of paracetamol (acetaminophen). A thorough understanding of its spectroscopic signature is critical for researchers, scientists, and drug development professionals involved in pharmacokinetics, drug metabolism, and bioanalytical assay development. This document moves beyond a simple data repository to explain the causality behind the data, ensuring a robust and applicable understanding.

The structural elucidation and quantification of drug metabolites are cornerstones of modern drug development, providing essential insights into a drug's absorption, distribution, metabolism, and excretion (ADME) profile.[1][2] Spectroscopic techniques are indispensable tools in this process, offering detailed information on molecular structure and concentration.[3] This guide details the application of Nuclear Magnetic Resonance (NMR), Infrared (IR),

Ultraviolet-Visible (UV-Vis) spectroscopy, and Mass Spectrometry (MS) for the definitive characterization of PPS.

Molecular Structure and Physicochemical Properties

Paracetamol sulfate is formed by the sulfation of the phenolic hydroxyl group of paracetamol, a reaction catalyzed primarily by sulfotransferase enzymes (SULTs) in the liver.^{[4][5]} The resulting potassium salt is a water-soluble compound, facilitating its excretion.

Caption: Chemical structure of **Paracetamol Sulfate Potassium Salt**.

Property	Value	Source
IUPAC Name	potassium (4-acetamidophenyl) sulfate	^[6]
Synonyms	Acetaminophen sulfate potassium salt, 4-Acetamidophenol sulfate ester potassium salt	^{[5][7]}
CAS Number	32113-41-0	^[8]
Molecular Formula	C ₈ H ₈ KNO ₅ S	^{[6][7]}
Molecular Weight	269.32 g/mol	^{[6][8]}
Monoisotopic Mass	268.97602501 Da	^[6]
Appearance	White to off-white solid	^[7]
Solubility	Soluble in water	^{[5][7]}
Melting Point	≥163 °C	

Synthesis and Analytical Sample Preparation

For accurate spectroscopic analysis, a pure analytical standard is paramount. PPS can be synthesized chemically or enzymatically, but for most research applications, a commercially

available, certified analytical standard is preferred.

Protocol: Preparation of a Standard Solution for UV-Vis and LC-MS Analysis

This protocol describes the preparation of a stock solution suitable for creating calibration curves for quantification.

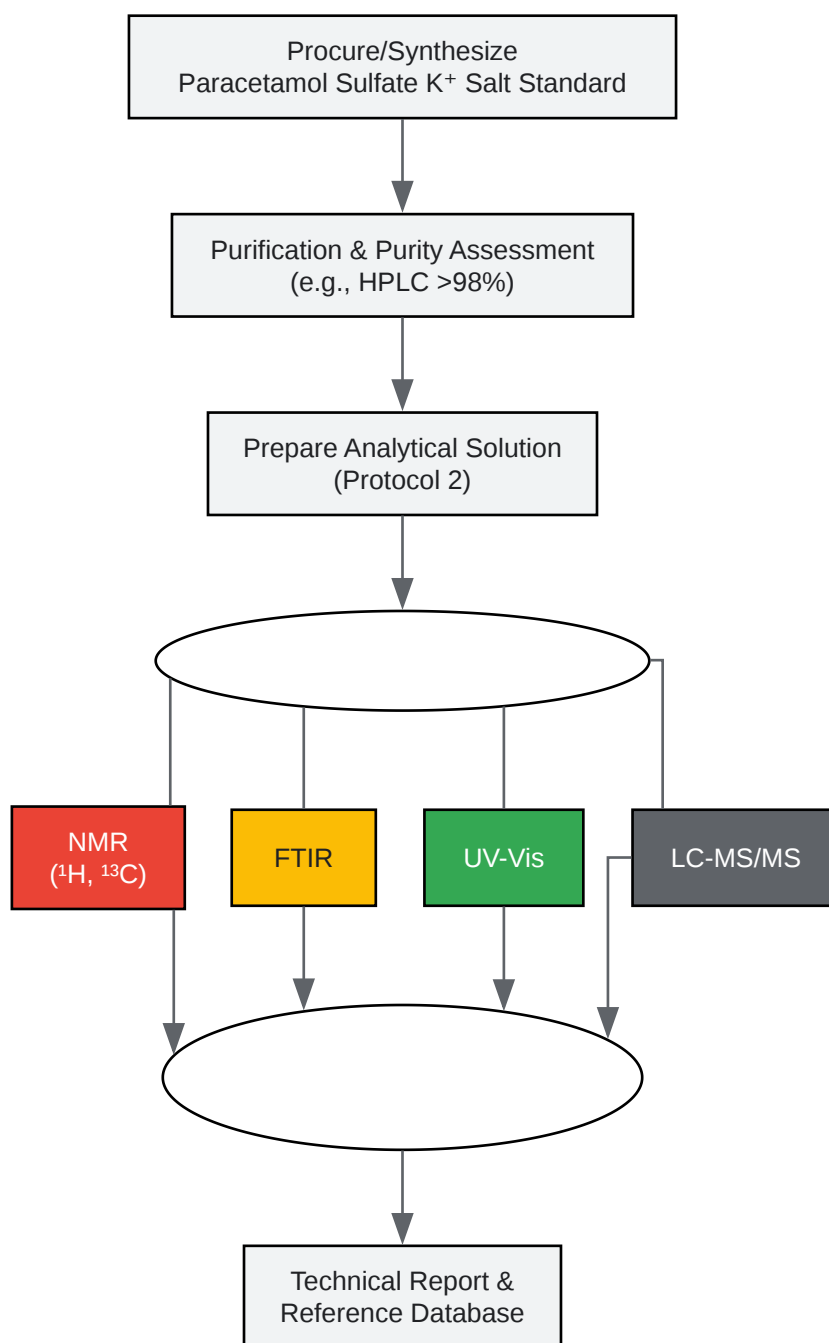
Rationale: The choice of solvent is critical. Water is appropriate given the salt's high polarity and solubility.^[7] For LC-MS, using the mobile phase as the diluent is often preferred to avoid solvent effects during chromatography.

Step-by-Step Methodology:

- **Weighing:** Accurately weigh approximately 10 mg of **paracetamol sulfate potassium salt** analytical standard using a calibrated analytical balance.
- **Dissolution:** Quantitatively transfer the weighed solid into a 10 mL Class A volumetric flask.
- **Solubilization:** Add approximately 7 mL of ultrapure water (or a suitable mobile phase, e.g., 95:5 water:methanol) and sonicate for 5 minutes to ensure complete dissolution.
- **Dilution to Volume:** Allow the solution to return to room temperature, then dilute to the 10 mL mark with the same solvent. Mix thoroughly by inversion. This creates a ~1 mg/mL stock solution.
- **Working Solutions:** Prepare serial dilutions from the stock solution to create working standards at the desired concentrations for analysis.
- **Storage:** Store the stock solution at 2-8°C, protected from light. Due to limited shelf life, fresh solutions should be prepared regularly.

Spectroscopic Analysis Workflow

A systematic workflow ensures data integrity and reproducibility. The process begins with obtaining a high-purity standard and culminates in comprehensive data interpretation and reporting.



[Click to download full resolution via product page](#)

Caption: General workflow for the spectroscopic characterization of PPS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unambiguous information about the carbon-hydrogen framework of a molecule.^[2] Spectra are typically recorded in deuterated solvents like DMSO-d₆ or D₂O.

¹H NMR Spectroscopy

Proton NMR reveals the chemical environment of hydrogen atoms. The sulfation at the 4-position significantly influences the chemical shifts of the aromatic protons compared to the parent paracetamol molecule.

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment	Comparative Note (vs. Paracetamol)
~9.9	Singlet	1H	NH	Shift is solvent-dependent.
~7.5	Doublet	2H	Ar-H (ortho to -NHAc)	Downfield shift from ~7.4 ppm in paracetamol.[9]
~7.2	Doublet	2H	Ar-H (ortho to -OSO ₃ ⁻)	Downfield shift from ~6.8 ppm in paracetamol due to the electron-withdrawing sulfate group.[9]
~2.0	Singlet	3H	CH ₃	Similar to paracetamol (~2.0 ppm).[9]

¹³C NMR Spectroscopy

Carbon NMR identifies distinct carbon environments. The most significant shift occurs at C4, the carbon directly attached to the sulfate group.

Chemical Shift (δ) ppm (Predicted)	Assignment	Comparative Note (vs. Paracetamol)
~169	C=O	Similar to paracetamol (~168 ppm).[10]
~148	C4-OSO ₃ ⁻	Significant downfield shift from ~153 ppm (C-OH) in paracetamol due to sulfation. [10][11]
~135	C1-NHAc	Minor shift from ~131 ppm in paracetamol.[10]
~122	C3/C5 (ortho to -OSO ₃ ⁻)	Minor shift from ~115 ppm in paracetamol.[10]
~121	C2/C6 (ortho to -NHAc)	Similar to paracetamol (~121 ppm).[10]
~24	CH ₃	Similar to paracetamol (~24 ppm).[10]

Protocol: Acquiring NMR Spectra

- **Sample Preparation:** Dissolve 5-10 mg of PPS in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- **Instrument Setup:** Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Tuning and Shimming:** Tune the probe to the appropriate frequencies and shim the magnetic field to achieve high homogeneity and resolution.
- **Acquisition:** Acquire a ¹H spectrum using a standard pulse sequence. For ¹³C, use a proton-decoupled pulse sequence to obtain singlets for all carbons.
- **Processing:** Apply Fourier transformation, phase correction, and baseline correction to the raw data. Reference the spectra to the residual solvent peak or an internal standard (e.g.,

TMS).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.^[12] The key diagnostic peaks for PPS involve the sulfate and amide groups.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3325	Strong, Broad	N-H Stretch (Amide)
~1655	Strong	C=O Stretch (Amide I band)
~1560	Strong	N-H Bend (Amide II band)
~1260	Strong	S=O Asymmetric Stretch
~1050	Strong	S=O Symmetric Stretch
~850	Medium	S-O Stretch
~830	Medium	C-H Out-of-plane bend (para-disubstituted ring)

Causality: The spectrum of PPS is distinguished from paracetamol by the appearance of strong S=O and S-O stretching vibrations and the disappearance of the broad phenolic O-H stretch seen in paracetamol around 3300 cm⁻¹.^{[13][14]}

Protocol: Acquiring an FTIR Spectrum (KBr Pellet Method)

- **Sample Preparation:** Mix ~1-2 mg of PPS with ~100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar.
- **Grinding:** Gently grind the mixture to a fine, homogenous powder.
- **Pellet Formation:** Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) to form a thin, transparent pellet.

- Analysis: Place the KBr pellet in the sample holder of an FTIR spectrometer.
- Data Acquisition: Record the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1} to achieve a good signal-to-noise ratio. A background spectrum of an empty sample holder or a pure KBr pellet must be collected first.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is primarily used for quantitative analysis due to its adherence to the Beer-Lambert law.^[15] The aromatic ring conjugated with the amide group constitutes the primary chromophore in PPS.

λ_{max} (nm)	Solvent	Notes
~245-249	Phosphate Buffer (pH 6.8-7.2)	The absorption maximum is similar to that of paracetamol (~243-246 nm), indicating the core chromophore is largely unaffected by sulfation. ^{[15][16][17]}
~265	0.1 M NaOH	A bathochromic (red) shift is observed under basic conditions due to the deprotonation of the amide nitrogen, which is a characteristic feature.

Protocol: Determination of Absorption Maximum (λ_{max})

- Solution Preparation: Prepare a dilute solution of PPS (~10 $\mu\text{g/mL}$) in a suitable solvent (e.g., 0.1 M phosphate buffer, pH 7.2).^{[17][18]}
- Blanking: Fill a quartz cuvette with the solvent and use it to zero the spectrophotometer.

- Scanning: Fill a second quartz cuvette with the PPS solution and scan the absorbance from 400 nm down to 200 nm.
- Identification: The wavelength at which the highest absorbance is recorded is the λ_{max} . This wavelength should be used for subsequent quantitative measurements.[\[15\]](#)

Mass Spectrometry (MS)

Mass spectrometry is the definitive technique for confirming molecular weight and providing structural information through fragmentation analysis.[\[19\]](#) Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for analyzing drug metabolites in complex biological matrices.[\[20\]](#)

Property	Value	Source
Ionization Mode	Electrospray Ionization (ESI), Negative	PPS readily forms a negative ion.
[M-K] ⁻ (Precursor Ion)	m/z 230.02	Calculated for C ₈ H ₈ NO ₅ S ⁻
Major Fragment Ions (MS/MS)	m/z 150.04	[M-K-SO ₃] ⁻ , loss of sulfur trioxide (80 Da)
m/z 108.04	[M-K-SO ₃ -CH ₂ CO] ⁻ , subsequent loss of ketene (42 Da) from the N-acetyl group	

Expert Insight: The characteristic neutral loss of 80 Da (SO₃) from the precursor ion in negative mode MS/MS is a diagnostic marker for sulfate conjugates. This specific fragmentation provides high confidence in the identification of PPS, distinguishing it from other potential metabolites like paracetamol glucuronide.

Protocol: LC-MS/MS Analysis

- Chromatography: Inject the prepared sample solution onto a reverse-phase C18 column.
- Mobile Phase: Use a gradient elution with a mobile phase consisting of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.

- MS Detection: Analyze the column effluent using a tandem mass spectrometer operating in negative ion mode.
- MRM Method: For quantification, develop a Multiple Reaction Monitoring (MRM) method. Monitor the transition from the precursor ion (m/z 230.02) to a specific product ion (e.g., m/z 150.04). This provides exceptional selectivity and sensitivity.

Conclusion

The comprehensive spectroscopic data presented in this guide—spanning NMR, FTIR, UV-Vis, and MS—provides a validated, multi-faceted fingerprint for **paracetamol sulfate potassium salt**. Each technique offers unique and complementary information, and together they enable unambiguous identification, structural confirmation, and quantification. This self-validating system of analysis is crucial for ensuring scientific integrity in drug metabolism research, clinical diagnostics, and the quality control of pharmaceutical standards. The protocols and expert insights provided herein are designed to empower researchers to apply these powerful analytical techniques with confidence and precision.

References

- Son, W., & Rhee, J. K. (2018). Spectroscopic methods to analyze drug metabolites. *Archives of Pharmacal Research*, 41(4), 355–371.
- Jia, L., & Liu, D. Q. (2007). Strategies for characterization of drug metabolites using liquid chromatography-tandem mass spectrometry in conjunction with chemical derivatization and on-line H/D exchange approaches. *Current Drug Metabolism*, 8(5), 453–464.
- Smolecule. (n.d.). **Paracetamol sulfate potassium salt**.
- Sigma-Aldrich. (n.d.). Paracetamol sulfate analytical standard.
- AZoOptics. (2024). What Is the Role of Spectroscopy in Pharmacokinetics?
- ResearchGate. (n.d.). Spectroscopic methods to analyze drug metabolites.
- SCIEX. (2023). Masterclass LIVE: Identifying metabolites with tandem mass spectrometry (LC-MS/MS). YouTube.
- Ganguly, T., & Manogaran, S. (1987). A high-resolution solid-state carbon-13 nuclear magnetic resonance study of acetaminophen. *Current Science*, 56(16), 823-826.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 23676820, **paracetamol sulfate potassium salt**.
- Royal Society of Chemistry. (n.d.). The quantitative analysis of various formulations of paracetamol.
- ResearchGate. (n.d.). FT-IR spectra of paracetamol (a) control and (b) treated.

- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 300 MHz, D₂O, predicted) (HMDB0059911).
- ResearchGate. (n.d.). FTIR spectra of paracetamol powder (a) and the paracetamol granules (b) prepared by wet granulation.
- CUTM Courseware. (n.d.). UV-Visible Spectrophotometric Method Development and Validation of Assay of Paracetamol Tablet Formulation.
- Pramudita, D. T., et al. (2025). Analysis Structure of Paracetamol in Traditional Drugs with Fourier Transform Infrared (FTIR). International Journal of Pharmaceutical, Nutraceutical and Cosmetic Sciences, 8(2), 138-145.
- El-Kimary, E. I., et al. (2019). Analytical methods for the determination of paracetamol, pseudoephedrine and brompheniramine in Comtrex tablets. Scientific Reports, 9(1), 9572.
- Kumar, V., et al. (2022). Development and Validation of a Uv Spectroscopic Method for Laboratory Analysis of Paracetamol Bulk Powder and Various Manufactu.
- Habib, A., & Hossain, M. (2021). IR spectra of paracetamol. Bangladesh Journal of Physics, 56(4), 259-266.
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 22.53 MHz, DMSO-d₆, experimental) (HMDB0001859).
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 400 MHz, DMSO-d₆, experimental) (HMDB0001859).
- ResearchGate. (n.d.). UV-VIS spectra with chemical structure of paracetamol compound.
- Thomas Scientific. (n.d.). **Paracetamol sulfate potassium salt** solid, =97% (HPLC).
- Merck Millipore. (n.d.). Paracetamol sulfate solid, = 97 HPLC 32113-41-0.
- Sigma-Aldrich. (n.d.). Paracetamol sulfate solid, = 97 HPLC 32113-41-0.
- ChemicalBook. (2025). **PARACETAMOL SULFATE POTASSIUM SALT**.
- Gendjova, A., & Tsvetkova, D. (2020). RP-HPLC and UV Spectrophotometric Analysis of Paracetamol, Ibuprofen, and Caffeine in Solid Pharmaceutical Dosage Forms by Derivative, Fourier, and Wavelet Transforms: A Comparison Study. Scientia Pharmaceutica, 88(1), 8.
- Le Gall, G., et al. (2009). Isotopic ¹³C NMR spectrometry to assess counterfeiting of active pharmaceutical ingredients: site-specific ¹³C content of aspirin and paracetamol. Analytical and Bioanalytical Chemistry, 395(5), 1431–1438.
- Sharma, G., & Kumar, A. (2013). Development and Validation of A UV Spectroscopic Method for Analysis of Paracetamol in Bulk Powder and Tablet. Oriental Journal of Chemistry, 29(2), 677-681.
- Cayman Chemical. (n.d.). Acetaminophen sulfate (potassium salt).
- Sanins, S. M., et al. (1991). High resolution NMR spectroscopic studies on the metabolism and futile deacetylation of 4-hydroxyacetanilide (paracetamol) in the rat. Biochemical Pharmacology, 42(10), 1901–1912.
- ResearchGate. (n.d.). ¹³C NMR spectra of APAP (a) and Cu-APAP complex (b).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Spectroscopic methods to analyze drug metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. azooptics.com [azooptics.com]
- 3. researchgate.net [researchgate.net]
- 4. PARACETAMOL SULFATE POTASSIUM SALT | 32113-41-0 [chemicalbook.com]
- 5. caymanchem.com [caymanchem.com]
- 6. paracetamol sulfate potassium salt | C₈H₈KNO₅S | CID 23676820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. thomassci.com [thomassci.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. Human Metabolome Database: ¹H NMR Spectrum (1D, 400 MHz, DMSO-d₆, experimental) (HMDB0001859) [hmdb.ca]
- 10. Human Metabolome Database: ¹³C NMR Spectrum (1D, 22.53 MHz, DMSO-d₆, experimental) (HMDB0001859) [hmdb.ca]
- 11. Human Metabolome Database: ¹³C NMR Spectrum (1D, 300 MHz, D₂O, predicted) (HMDB0059911) [hmdb.ca]
- 12. ijpncs.uitm.edu.my [ijpncs.uitm.edu.my]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. courseware.cutm.ac.in [courseware.cutm.ac.in]
- 16. researchgate.net [researchgate.net]
- 17. Development and Validation of A UV Spectroscopic Method for Analysis of Paracetamol in Bulk Powder and Tablet – Oriental Journal of Chemistry [orientjchem.org]
- 18. RP-HPLC and UV Spectrophotometric Analysis of Paracetamol, Ibuprofen, and Caffeine in Solid Pharmaceutical Dosage Forms by Derivative, Fourier, and Wavelet Transforms: A

[Comparison Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [19. Strategies for characterization of drug metabolites using liquid chromatography-tandem mass spectrometry in conjunction with chemical derivatization and on-line H/D exchange approaches - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. youtube.com \[youtube.com\]](#)
- To cite this document: BenchChem. [Paracetamol sulfate potassium salt spectroscopic data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b193625/docs#paracetamol-sulfate-potassium-salt-spectroscopic-data\]](https://www.benchchem.com/product/b193625/docs#paracetamol-sulfate-potassium-salt-spectroscopic-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check